

# Application Notes: Rhodium Recovery from Acidic Solutions using Nitrilotriacetamide

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## Compound of Interest

Compound Name: **Nitrilotriacetamide**

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## Introduction

Rhodium, a rare and precious platinum group metal, is utilized in various industrial applications, including automotive catalytic converters and as a catalyst in chemical processes. The recovery of rhodium from spent catalysts and industrial effluents is of significant economic and environmental importance. **Nitrilotriacetamide** (NTA) and its derivatives have emerged as effective extractants for the selective recovery of rhodium from acidic aqueous solutions. This document provides detailed application notes and protocols for the use of **Nitrilotriacetamide** in this process.

## Principle of Extraction

The recovery of rhodium (III) from acidic solutions, such as hydrochloric acid, using **Nitrilotriacetamide** is based on a solvent extraction process. The mechanism is understood to be an ion-pair extraction.<sup>[1]</sup> In this process, the protonated form of **Nitrilotriacetamide** acts as an extractant, forming a complex with the rhodium species present in the aqueous phase, facilitating its transfer to an organic phase. The extraction equilibria can be studied and understood using techniques such as UV spectroscopy and DFT calculations.<sup>[2]</sup>

A derivative of **Nitrilotriacetamide**, N, N, N', N', N'', N''-Hexahexyl-**nitrilotriacetamide** (NTAamide(C<sub>6</sub>)), has been specifically investigated for the extraction of Rh(III).<sup>[1]</sup> The extraction behavior of Rh(III) with NTAamide(C<sub>6</sub>) has been studied in various diluents with relatively high dielectric constants, such as acetophenone, 1,2-dichloroethane, and 1-octanol.  
<sup>[1]</sup>

## Experimental Data

The efficiency of rhodium extraction using **Nitrilotriacetamide** derivatives is influenced by several factors, including the type of diluent, the concentration of the extractant, and the acidity of the aqueous solution.

Table 1: Effect of Diluent on Rh(III) Extraction using NTAamide(C6)

Diluent	Dielectric Constant	Extraction Efficiency (%)
Acetophenone	17.4	Data not available
1,2-Dichloroethane	10.4	Data not available
1-Octanol	10.3	Data not available

| n-Dodecane | 2.0 | Lower than high dielectric constant diluents |

Note: Specific quantitative data on extraction efficiency for each diluent was not available in the provided search results. However, the use of diluents with high dielectric constants is highlighted as a key aspect of the investigation.[\[1\]](#) A study on the extraction of Rh(III) using 0.5 M NTAamide(C6) showed a significant difference in extraction behavior between acetophenone and n-dodecane.[\[1\]](#)

## Experimental Protocols

The following protocols are based on the methodologies described for rhodium extraction using **Nitrilotriacetamide** and its derivatives.

### Protocol 1: Synthesis of **Nitrilotriacetamide**

Several methods for the synthesis of **Nitrilotriacetamide** have been developed.

- Ethylene Glycol Ester Process: This industrial method involves the formation of ethylene glycol esters of nitrilotriacetic acid at 200-250°C under a nitrogen atmosphere, followed by treatment with ammonia.[\[2\]](#) This process can achieve yields of 89.8% in 2 to 4 hours.[\[2\]](#)

- Acid Hydrolysis: This method involves the acid hydrolysis of nitrilotriacetic acid in concentrated sulfuric acid to yield high-purity **Nitrilotriacetamide**.[\[2\]](#)
- Ammonolysis: Substituted derivatives can be synthesized through the ammonolysis of carboxylic acid esters using ammonia or primary/secondary amines.[\[2\]](#)

#### Protocol 2: Liquid-Liquid Extraction of Rhodium (III)

This protocol describes a general procedure for the solvent extraction of rhodium from a hydrochloric acid solution.

##### Materials:

- Rhodium (III) solution in hydrochloric acid
- **Nitrilotriacetamide** (or a derivative like NTAamide(C6))
- Organic diluent (e.g., acetophenone, 1,2-dichloroethane, or 1-octanol)
- Separatory funnels
- Shaker
- pH meter
- Analytical instrumentation for rhodium concentration measurement (e.g., ICP-MS or AAS)

##### Procedure:

- Preparation of the Organic Phase: Dissolve a known concentration of **Nitrilotriacetamide** or its derivative (e.g., 0.5 M NTAamide(C6)) in the chosen organic diluent.[\[1\]](#)
- Preparation of the Aqueous Phase: Prepare an acidic aqueous solution containing a known concentration of Rhodium (III) in hydrochloric acid. The distribution of Rh(III) chloro complexes ( $[\text{RhCl}_n(\text{H}_2\text{O})_{6-n}]^{3-n}$ ) will depend on the chloride concentration.[\[1\]](#)
- Extraction:

- In a separatory funnel, mix equal volumes of the organic and aqueous phases.
- Shake the mixture for a sufficient time to reach equilibrium. A shaking time of 30 minutes has been used in related studies.[\[1\]](#)
- Allow the phases to separate.

- Analysis:
  - Separate the two phases.
  - Determine the concentration of rhodium remaining in the aqueous phase using a suitable analytical technique.
  - Calculate the distribution ratio (D) and the extraction efficiency (E%).

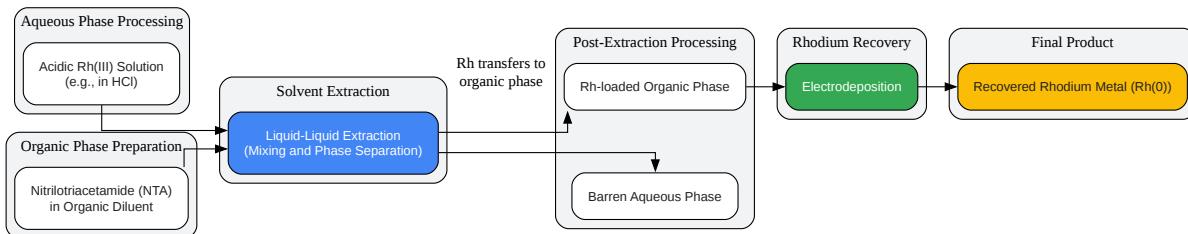
### Protocol 3: Electrochemical Recovery of Rhodium

Following extraction, rhodium can be recovered from the organic phase by electrodeposition.

#### Procedure:

- The organic phase containing the extracted Rh(III) complex is subjected to cyclic voltammetry to investigate its electrochemical behavior.[\[1\]](#)
- Studies have shown that the Rh(III) complex can be reduced to Rh(0) through a three-electron transfer.[\[1\]](#)
- The electrodeposits can be identified as metallic rhodium using X-ray photoelectron spectroscopy (XPS) and X-ray diffraction (XRD) analyses.[\[1\]](#)

#### Logical Workflow for Rhodium Recovery



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Caption: Workflow for rhodium recovery using **Nitrilotriacetamide**.

### Safety Precautions

- Work in a well-ventilated fume hood, especially when handling organic solvents and concentrated acids.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Dispose of all chemical waste according to institutional and local regulations.

### Conclusion

**Nitrilotriacetamide** and its derivatives are promising reagents for the solvent extraction and recovery of rhodium from acidic solutions. The process involves the formation of an ion-pair complex between the protonated extractant and the rhodium species, followed by separation and subsequent recovery of the metallic rhodium, for instance, by electrodeposition. Further research to optimize the process parameters, such as the choice of diluent and extractant concentration, will be beneficial for industrial-scale applications.

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